

"Isostearyl alcohol chemical structure and properties"

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Compound of Interest

Compound Name: *Isostearyl alcohol*

Cat. No.: *B1201728*

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Isostearyl Alcohol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and synthesis of **isostearyl alcohol**. The information is curated to be a valuable resource for professionals in research, scientific, and drug development fields.

Chemical Structure and Identification

Isostearyl alcohol is a branched-chain, saturated fatty alcohol with 18 carbon atoms.^[1] Unlike its linear isomer, stearyl alcohol, the branched structure of **isostearyl alcohol** significantly influences its physical and chemical properties, rendering it a liquid at or near room temperature.^{[2][3]} The branching inhibits the efficient packing of the molecules, which lowers the melting point.^[2]

The most common isomer of **isostearyl alcohol** is 16-methylheptadecan-1-ol.^[2]

Key Identifiers:

- Chemical Formula: $C_{18}H_{38}O$ ^[4]
- CAS Number: 27458-93-1

- IUPAC Name: 16-methylheptadecan-1-ol (for the common isomer)[2]
- Synonyms: Isooctadecan-1-ol, Isooctadecyl alcohol

Physicochemical Properties

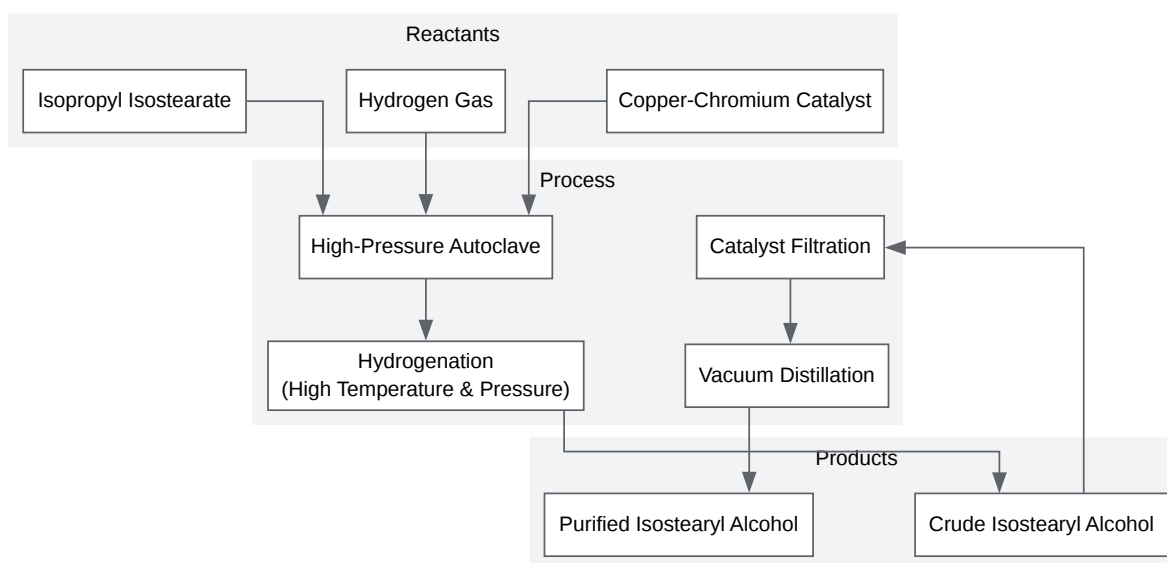
The unique branched structure of **isostearyl alcohol** imparts a distinct set of physical and chemical properties compared to its straight-chain counterpart, stearyl alcohol. These properties are summarized in the table below.

Property	Value	Units	Notes
Molecular Weight	270.49	g/mol	[5]
Appearance	Colorless to pale yellow liquid or waxy solid	-	[5][6]
Odor	Odorless to mild characteristic odor	-	[5]
Melting Point	< -60 to 20-25	°C	[2]
Boiling Point	~331-343 at 760 mmHg	°C	[7][8]
80 - 167 at 0.6 mmHg	°C	Under vacuum	
Density	~0.8124 - 0.836	g/cm ³	[6][7]
Viscosity	30.79	mm ² /s	[5]
Solubility in Water	Insoluble	-	
Solubility in Organic Solvents	Soluble in ethanol, ether, and other organic solvents	-	
Flash Point	~124.9	°C	[4]
Refractive Index	~1.451	at 20°C	[7]

Synthesis of Isostearyl Alcohol

Isostearyl alcohol is primarily synthesized through the catalytic hydrogenation of isostearic acid or its esters.^[1] This process involves the reduction of the carboxylic acid or ester functional group to a primary alcohol.

A common industrial synthesis route involves the hydrogenation of isopropyl isostearate. The general workflow for this synthesis is outlined below.



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Caption: Synthesis of **Isostearyl Alcohol** Workflow.

Experimental Protocols

This section details the methodologies for the synthesis of **isostearyl alcohol** and the determination of its key physicochemical properties.

Synthesis of Isostearyl Alcohol via Hydrogenation of Isopropyl Isostearate

Objective: To synthesize **isostearyl alcohol** by the catalytic hydrogenation of isopropyl isostearate.

Materials:

- Isopropyl isostearate
- Copper-chromium catalyst
- Hydrogen gas
- High-pressure autoclave (e.g., 20-liter capacity)
- Filtration apparatus
- Vacuum distillation apparatus

Procedure:

- **Charging the Reactor:** Charge the high-pressure autoclave with isopropyl isostearate and the copper-chromium catalyst. For a 20-liter autoclave, a typical charge would be 4770 g of isopropyl isostearate and 239 g of catalyst.
- **Pressurization:** Purge the autoclave with nitrogen gas and then introduce hydrogen gas to a pressure of 150 kg/cm².
- **Hydrogenation Reaction:** Heat the reaction mixture to 275°C while maintaining the hydrogen pressure at 150 kg/cm². Continue the reaction for approximately 7 hours.
- **Cooling and Depressurization:** After the reaction is complete, cool the autoclave to room temperature and carefully vent the excess hydrogen gas.
- **Catalyst Removal:** Filter the crude reaction product to remove the copper-chromium catalyst.

- Purification: Purify the crude **isostearyl alcohol** by vacuum distillation. Collect the fraction that distills between 80°C and 167°C at a pressure of 0.6 mmHg.

Expected Outcome: A colorless and transparent liquid, which is purified **isostearyl alcohol**.

Determination of Physicochemical Properties

The following are general experimental protocols that can be adapted for the determination of the physicochemical properties of **isostearyl alcohol**.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes
- Thermometer

Procedure:

- Sample Preparation: If the **isostearyl alcohol** is a waxy solid, introduce a small amount into a capillary tube and pack it down.
- Measurement: Place the capillary tube in the melting point apparatus.
- Heating: Heat the sample slowly, at a rate of 1-2°C per minute, near the expected melting point.
- Observation: Record the temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid. This range is the melting point.

Apparatus:

- Vacuum distillation apparatus
- Round-bottom flask
- Condenser

- Receiving flask
- Thermometer
- Vacuum pump
- Manometer

Procedure:

- Apparatus Setup: Assemble the vacuum distillation apparatus. Place the **isostearyl alcohol** sample in the round-bottom flask.
- Vacuum Application: Connect the vacuum pump and reduce the pressure in the system to the desired level (e.g., 0.6 mmHg).
- Heating: Gently heat the sample.
- Observation: Record the temperature at which the liquid boils and the corresponding pressure measured by the manometer. This is the boiling point at that specific pressure.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance

Procedure:

- Weight of Empty Pycnometer: Weigh the clean and dry pycnometer.
- Weight with Water: Fill the pycnometer with distilled water of a known temperature and weigh it.
- Weight with Sample: Empty and dry the pycnometer, then fill it with **isostearyl alcohol** at the same temperature and weigh it.

- Calculation: Calculate the density of **isostearyl alcohol** using the formula: $\text{Density} = (\text{Mass of isostearyl alcohol}) / (\text{Volume of pycnometer})$ where the volume of the pycnometer can be determined from the mass and known density of water.

Apparatus:

- Rotational viscometer

Procedure:

- Sample Preparation: Place the **isostearyl alcohol** sample in the viscometer cup.
- Spindle Selection: Choose an appropriate spindle and rotational speed based on the expected viscosity of the sample.
- Measurement: Immerse the rotating spindle in the liquid. The viscometer will measure the torque required to rotate the spindle at a constant speed, which is then converted to a viscosity value.
- Data Recording: Record the viscosity reading, the temperature of the sample, the spindle used, and the rotational speed.

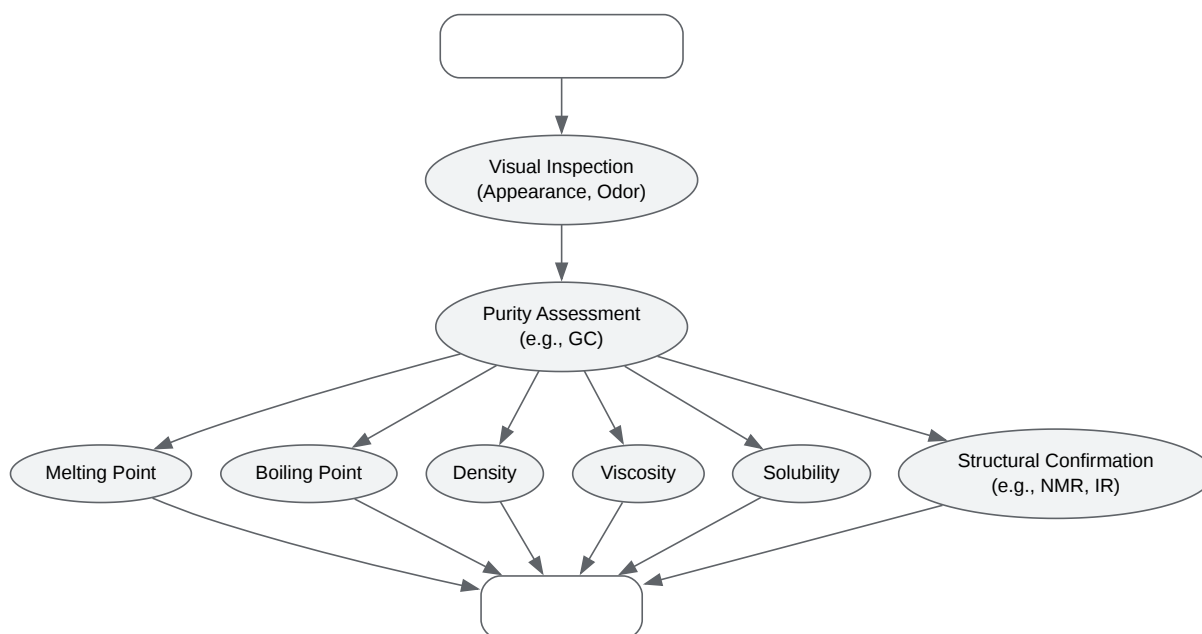
Procedure:

- Qualitative Assessment:
 - In Water: Add a small amount of **isostearyl alcohol** to a test tube containing water. Shake vigorously and observe if it dissolves or forms a separate layer.
 - In Organic Solvents: Repeat the process with various organic solvents (e.g., ethanol, diethyl ether, acetone) to determine its solubility.
- Quantitative Assessment (Shake-Flask Method):
 - Prepare a saturated solution of **isostearyl alcohol** in the solvent of interest by adding an excess of the alcohol to the solvent in a sealed flask.

- Agitate the mixture at a constant temperature for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- Allow the undissolved portion to settle.
- Carefully withdraw a known volume of the supernatant and determine the concentration of **isostearyl alcohol** using a suitable analytical technique (e.g., gas chromatography).

Logical Relationships in Property Determination

The determination of the physicochemical properties of **isostearyl alcohol** follows a logical progression, often starting with basic identification and leading to more complex characterization.



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